

3,5-Dichloropyrazine-2-carboxylic acid CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dichloropyrazine-2-carboxylic acid

Cat. No.: B1322621

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An In-depth Technical Guide to **3,5-Dichloropyrazine-2-carboxylic Acid**

Introduction

3,5-Dichloropyrazine-2-carboxylic acid is a halogenated heterocyclic compound that serves as a crucial building block in organic synthesis and medicinal chemistry. Its pyrazine core, substituted with reactive chlorine atoms and a carboxylic acid group, makes it a versatile intermediate for the development of complex molecular architectures. This guide provides a comprehensive overview of its properties, synthesis, and applications for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **3,5-Dichloropyrazine-2-carboxylic acid** are summarized below. These data are essential for its proper handling, storage, and application in experimental settings.

Table 1: General and Physical Properties

Property	Value	Citations
CAS Number	312736-49-5	[1][2][3]
Molecular Formula	C ₅ H ₂ Cl ₂ N ₂ O ₂	[2][4]
Molecular Weight	192.99 g/mol	[2][4]
IUPAC Name	3,5-dichloro-2-pyrazinecarboxylic acid	
Synonyms	3,5-Dichloro-2-pyrazinecarboxylic Acid, 2,6-Dichloropyrazine-3-carboxylic Acid, 2-Carboxy-3,5-dichloropyrazine	[1][4]
Appearance	White to brown crystalline powder	[1]
Physical Form	Solid	

| Melting Point | 137.0 to 142.0 °C |[1] |

Table 2: Safety and Storage Information

Property	Value	Citations
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation)	

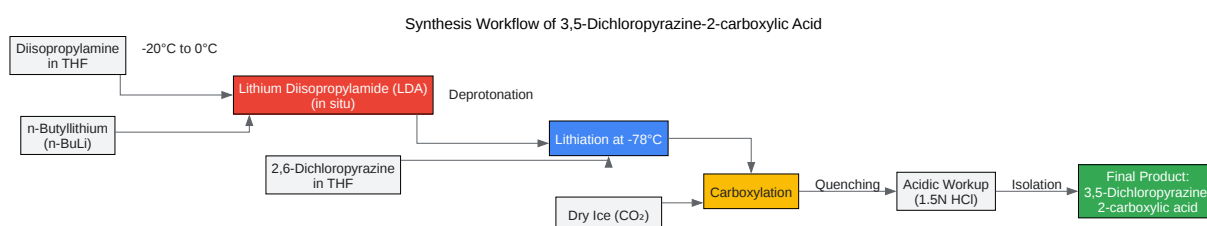
| Storage Conditions | Store in a refrigerator or under an inert atmosphere at room temperature. |[5] |

Synthesis and Experimental Protocols

The synthesis of **3,5-Dichloropyrazine-2-carboxylic acid** is a critical process for its application in further chemical reactions. A common laboratory-scale synthesis is detailed below.

Synthesis Workflow Diagram

The following diagram illustrates the workflow for the synthesis of **3,5-Dichloropyrazine-2-carboxylic acid** from 2,6-dichloropyrazine.



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Caption: Synthesis of **3,5-Dichloropyrazine-2-carboxylic acid** via lithiation and carboxylation.

Detailed Experimental Protocol

This protocol is based on a standard literature procedure for the synthesis of **3,5-Dichloropyrazine-2-carboxylic acid**.^[4]

Materials:

- Diisopropylamine (167.7 mmol)

- Anhydrous Tetrahydrofuran (THF) (800 mL total)
- n-Butyllithium (1.6 M in hexane, 166 mmol)
- 2,6-Dichloropyrazine (67 mmol)
- Dry Ice (solid CO₂)
- 1.5 N Hydrochloric Acid (HCl)
- Ethyl Acetate (EtOAc)
- Brine (saturated NaCl solution)

Procedure:

- Preparation of LDA: To a solution of diisopropylamine (167.7 mmol) in anhydrous THF (400 mL) cooled to -20 °C, slowly add n-butyllithium (166 mmol) dropwise. Stir the resulting mixture at 0 °C for 30 minutes to form Lithium Diisopropylamide (LDA) in situ.[4]
- Lithiation: Cool the reaction system to -78 °C. Slowly add a solution of 2,6-dichloropyrazine (67 mmol) in anhydrous THF (400 mL) dropwise over 1.5 hours. After the addition is complete, continue to stir the mixture at -78 °C for 1 hour.[4]
- Carboxylation: Pour the reaction mixture onto an excess of crushed dry ice and allow it to warm slowly to room temperature over a period of 16 hours.[4]
- Workup and Isolation: Treat the mixture with 1.5 N HCl (200 mL) and extract with ethyl acetate. Wash the combined organic layers with a saturated sodium bicarbonate solution. Acidify the aqueous layer with 1.5 N HCl and extract again with ethyl acetate. Combine all organic phases, wash with brine, and concentrate under reduced pressure to yield the product as a light yellow solid (yield: 69.5%).[4] The resulting solid can often be used directly in subsequent reactions without further purification.[4]

Applications in Research and Drug Development

3,5-Dichloropyrazine-2-carboxylic acid is not typically an active pharmaceutical ingredient (API) itself but rather a high-value intermediate. Its structure is a key synthon for building more

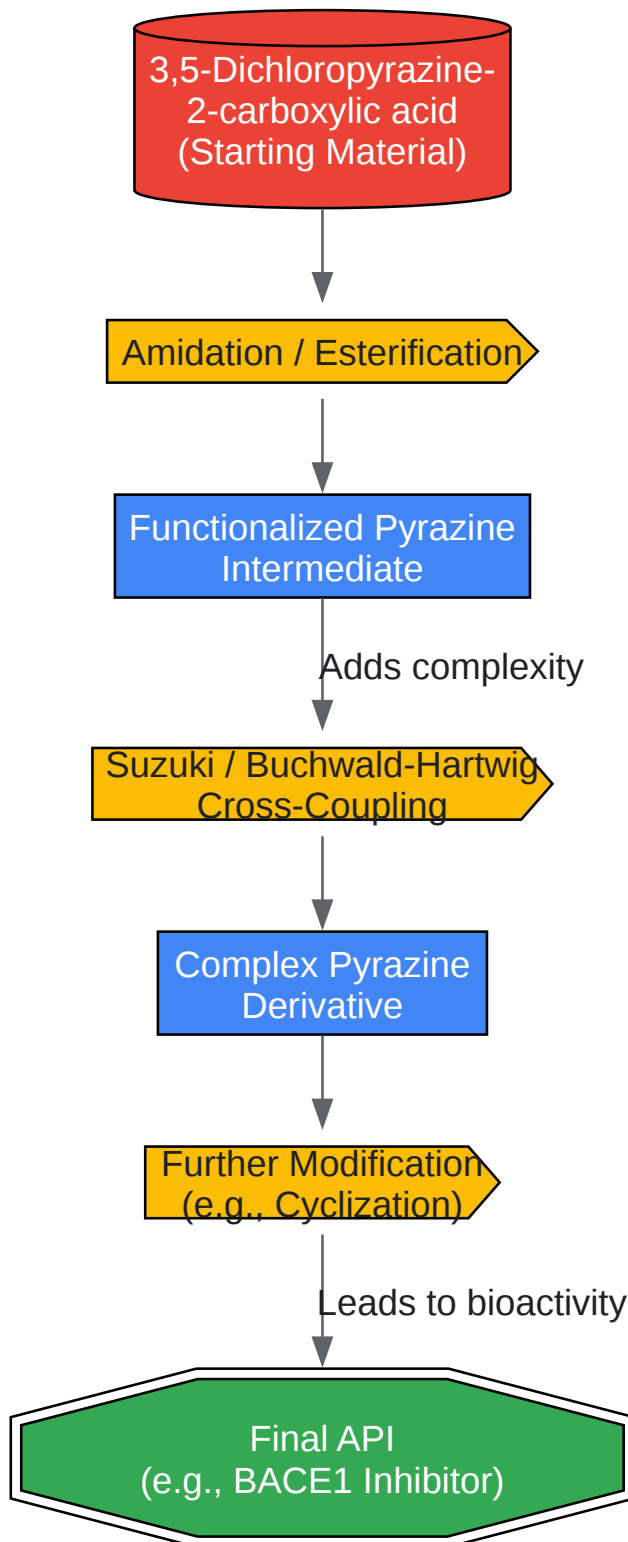
complex molecules with specific biological activities.

It is particularly noted as an intermediate in the synthesis of β -secretase (BACE1) inhibitors, which are a class of drugs investigated for the treatment of Alzheimer's disease.[4] Pyrazine derivatives are important building blocks in many pharmaceutically active agents.[6]

Role as a Pharmaceutical Building Block

The diagram below illustrates the logical relationship of **3,5-Dichloropyrazine-2-carboxylic acid** as a starting material in the synthesis pathway toward potential therapeutic agents.

Role in Pharmaceutical Synthesis

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Caption: Conceptual workflow from a starting material to a potential Active Pharmaceutical Ingredient (API).

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- To cite this document: BenchChem. [3,5-Dichloropyrazine-2-carboxylic acid CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1322621#3-5-dichloropyrazine-2-carboxylic-acid-cas-number-and-properties]

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